

Technical Guide: Sofosbuvir Impurity M vs. Degradation Pathways

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Compound of Interest

Compound Name: Sofosbuvir impurity M

CAS No.: 2095551-10-1

Cat. No.: B560560

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Differentiation, Mechanism, and Control Strategies^[1]

Executive Summary

In the development of direct-acting antivirals (DAAs) like Sofosbuvir (SOF), distinguishing between process-related impurities (PRIs) and degradation products (DPs) is critical for CMC (Chemistry, Manufacturing, and Controls) regulatory compliance.^[1]

This guide focuses on Impurity M (CAS: 2095551-10-1), identified as the 2'-desfluoro-2'-hydroxy analog of Sofosbuvir.^[1] Unlike common hydrolytic degradants formed during storage, Impurity M is a structural analog arising exclusively from the synthetic process.^[1] Its physicochemical similarity to the parent API presents unique separation challenges compared to the more polar degradation products generated via phosphoramidate or ester hydrolysis.^[1]

Impurity M: Identity and Origin (Process Impurity)

Impurity M is a "wrong-atom" impurity where the fluorine at the 2'-position of the ribose ring is substituted by a hydroxyl group.^[1]

- Chemical Name: Isopropyl (((((2R,3R,4S,5R)-5-(2,4-dioxo-3,4-dihydropyrimidin-1(2H)-yl)-3,4-dihydroxy-4-methyltetrahydrofuran-2-yl)methoxy)(phenoxy)phosphoryl)-L-alaninate[1]

- Molecular Formula:

[1][2][3][4]

- Molecular Weight: 527.46 Da (Parent SOF: 529.45 Da)
- Mass Shift: -2 Da (F

OH exchange:

)

Mechanistic Origin

Impurity M does not form via degradation of Sofosbuvir.[1] The C-F bond on the 2' carbon is metabolically and chemically stable under standard storage conditions.[1] Instead, Impurity M is a Process Related Impurity originating from:

- Incomplete Fluorination: Failure during the fluorination step of the nucleoside intermediate (e.g., using DAST or HF reagents).[1]
- Starting Material Contamination: Presence of the 2'-hydroxy uridine derivative in the starting feedstock which is carried through the phosphoramidate coupling reaction.[1]

Degradation Impurities: The Hydrolytic Pathway

In contrast to Impurity M, Sofosbuvir's degradation profile is dominated by hydrolysis of the labile phosphoramidate and ester moieties.[1] These degradants typically increase over time under stress (humidity, pH excursions).[1]

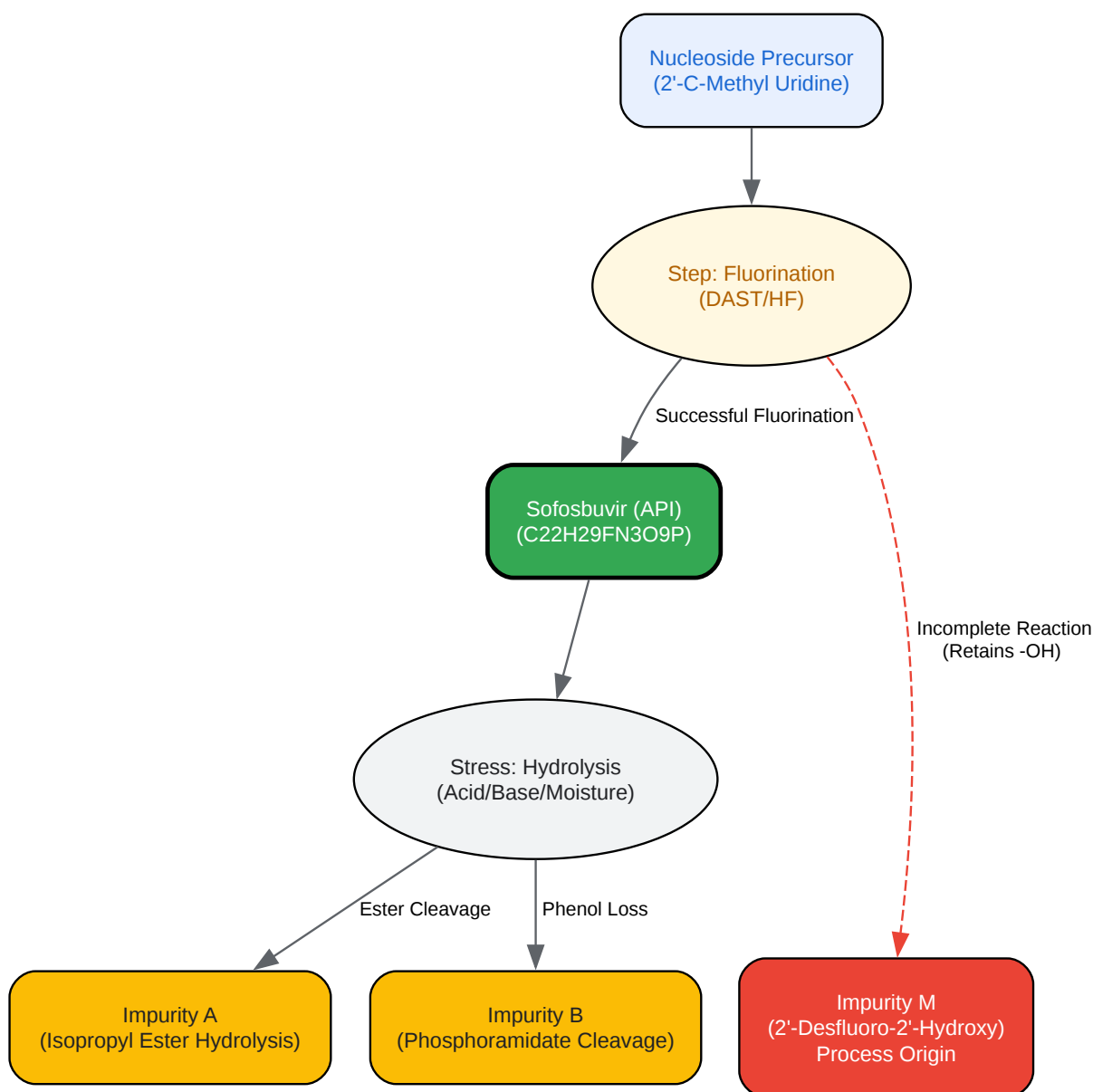
Major Degradation Pathways[1]

- Acidic Hydrolysis: Cleavage of the isopropyl ester to form the free acid.[1]
- Basic Hydrolysis: Rapid cleavage of the phenol group or the entire phosphoramidate side chain, eventually releasing the nucleoside core (GS-331007).[1]

- Oxidative Stress: Formation of N-oxides (minor pathway).[1]

Visualization: Degradation vs. Process Pathways

The following diagram illustrates the distinct origins of Impurity M (Process) versus Impurity A/B (Degradation).



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Figure 1: Mechanistic divergence of Impurity M (Process failure) vs. Impurities A & B (Degradation).^{[1][2][5][6][7][8]}

Analytical Differentiation Strategy

Distinguishing Impurity M from Sofosbuvir is challenging due to their structural similarity.^[1] Degradation products are generally more polar (elute earlier in RP-HPLC), whereas Impurity M elutes close to the parent peak.^[1]

Comparative Data Table

Feature	Impurity M (Process)	Degradation Products (e.g., Impurity A)
Origin	Synthesis (Fluorination step)	Storage (Hydrolysis)
Structure	2'-OH instead of 2'-F	Hydrolyzed Ester/Amide
Molecular Weight	527.46 Da (-2 Da vs API)	Varies (e.g., 487 Da for acid metabolite)
RP-HPLC Elution	Close to Main Peak (Lipophilic)	Early Eluting (Polar)
Control Strategy	Raw Material Specs / Reaction Optimization	Moisture Control / pH Stability
Stress Study Behavior	Stable (Level remains constant)	Increases over time

Experimental Protocol: LC-MS/MS Separation

To definitively identify Impurity M, a high-resolution LC-MS method is required to resolve the -2 Da mass difference.^[1]

Reagents:

- Mobile Phase A: 0.1% Formic Acid in Water (LC-MS Grade)
- Mobile Phase B: Acetonitrile (LC-MS Grade)

- Column: C18 stationary phase (e.g., Waters XSelect HSS T3, 2.5 μ m, 4.6 $\times$ 100 mm) to retain polar degradants while resolving the lipophilic Impurity M.[\[1\]](#)

Gradient Program:

- Equilibration: 5% B for 2 min.
- Ramp: 5% B to 60% B over 15 min (Linear).
- Wash: 95% B for 5 min.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 260 nm; MS (ESI+) scan range 100–1000 m/z.[\[1\]](#)

Validation Criteria:

- Resolution (): > 1.5 between Sofosbuvir and Impurity M.
- Mass Accuracy: < 5 ppm error to confirm the formula.
- Impurity M Marker: The peak at [M+H]⁺ 528.46 must be tracked.[\[1\]](#)

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